An In-depth Technical Guide to 4-Chlorophenyl mesityl sulfone

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Compound of Interest		
Compound Name:	*4-Chlorophenyl mesityl sulfone*	
CAS No.:	*22944-35-0*	
Cat. No.:	*B11939437*	*Get Quote*

This guide provides a comprehensive technical overview of **4-Chlorophenyl mesityl sulfone**, a diaryl sulfone of significant interest to researchers in organic synthesis and medicinal chemistry. We will delve into its chemical identity, a detailed synthesis protocol grounded in established principles, and the rationale behind its utility in the context of drug development.

Introduction: The Significance of the Diaryl Sulfone Scaffold

The diaryl sulfone moiety is a cornerstone in medicinal chemistry, recognized for its presence in a multitude of compounds with diverse therapeutic applications.[1][2] This structural motif is valued for its chemical stability and its ability to act as a rigid scaffold, orienting aromatic substituents in a defined three-dimensional space. This allows for precise interactions with biological targets. Furthermore, the sulfone group is a potent hydrogen bond acceptor and its incorporation can modulate a molecule's physicochemical properties, such as polarity and metabolic stability, which are critical parameters in drug design.[3] **4-Chlorophenyl mesityl sulfone** serves as a quintessential example of this class, embodying the key structural features that make diaryl sulfones a valuable scaffold for further chemical elaboration.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's properties is fundamental to its application in research and development. The key identifiers and properties of **4-Chlorophenyl mesityl**

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sulfone are summarized below.

Property	Value	Source
CAS Number	22944-35-0	
Molecular Formula	$C_{15}H_{15}ClO_2S$	
Molecular Weight	294.80 g/mol	
Canonical SMILES	CC1=CC(=C(C(=C1)C)S(=O)(=O)C2=CC=C(C=C2)Cl)C	
Physical Appearance	White to off-white crystalline powder	General knowledge
Solubility	Soluble in many organic solvents	[4]

Synthesis of 4-Chlorophenyl mesityl sulfone via Friedel-Crafts Sulfonylation

The primary route for the synthesis of **4-Chlorophenyl mesityl sulfone** is the Friedel-Crafts sulfonylation of chlorobenzene with mesitylenesulfonyl chloride. This reaction is a classic example of electrophilic aromatic substitution, where the mesitylenesulfonyl group is introduced onto the chlorobenzene ring, predominantly at the para position due to steric hindrance at the ortho positions from both the chloro and mesityl groups.[5]

Reaction Mechanism and Rationale

The reaction is catalyzed by a strong Lewis acid, typically anhydrous aluminum chloride ($AlCl_3$).[5] The Lewis acid coordinates to the sulfonyl chloride, increasing the electrophilicity of the sulfur atom and facilitating the formation of a sulfonyl cation or a highly polarized complex. This electrophile is then attacked by the electron-rich π-system of the chlorobenzene ring. A subsequent deprotonation step restores the aromaticity of the ring, yielding the final product and regenerating the catalyst.

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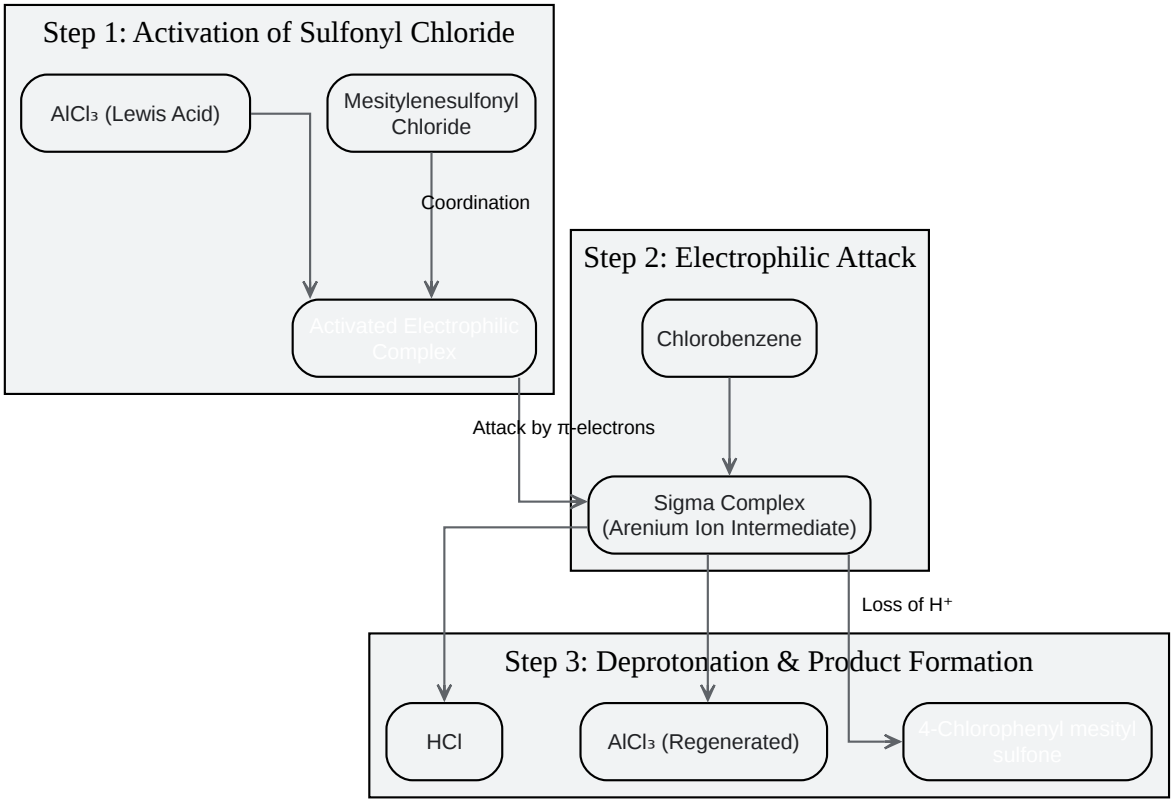

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Fig. 1: Simplified workflow for the Friedel-Crafts sulfonylation.

Detailed Experimental Protocol

This protocol is a representative procedure based on established Friedel-Crafts sulfonylation methods.[5] Researchers should always perform a thorough risk assessment and adhere to all institutional safety guidelines before conducting any chemical synthesis.

Reagents and Equipment:

- Mesitylenesulfonyl chloride
- Chlorobenzene (anhydrous)

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- Anhydrous aluminum chloride ($AlCl_3$)
- Dichloromethane (DCM, anhydrous)
- Hydrochloric acid (HCl), 1 M aqueous solution
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask with a magnetic stirrer
- Reflux condenser with a drying tube
- Addition funnel
- Ice bath
- Rotary evaporator
- Standard glassware for workup and purification

Procedure:

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a calcium chloride drying tube, and an addition funnel, add anhydrous aluminum chloride (1.1 equivalents) to anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon). Cool the suspension to 0°C in an ice bath.
- Addition of Reactants: Dissolve mesitylenesulfonyl chloride (1.0 equivalent) in anhydrous chlorobenzene (used as both reactant and solvent). Add this solution dropwise to the stirred suspension of aluminum chloride in dichloromethane over 30 minutes, maintaining the temperature at 0°C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-18 hours. The progress of the reaction can be monitored by Thin

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Layer Chromatography (TLC).

- Workup: Upon completion, carefully quench the reaction by slowly pouring the mixture into a beaker containing crushed ice and 1 M HCl. This will decompose the aluminum chloride complex.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with 1 M HCl, water, saturated sodium bicarbonate solution, and finally with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to afford **4-Chlorophenyl mesityl sulfone** as a crystalline solid.

Applications in Drug Development and Medicinal Chemistry

While specific clinical applications of **4-Chlorophenyl mesityl sulfone** are not widely documented, its structural class, the diaryl sulfones, is of significant interest in drug discovery.[2] These compounds are recognized for a broad spectrum of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.[1]

The utility of the diaryl sulfone scaffold can be attributed to several key features:

- Metabolic Stability: The sulfone group is generally resistant to metabolic degradation, which can lead to improved pharmacokinetic profiles of drug candidates.
- Structural Rigidity: The tetrahedral geometry of the sulfone group provides a rigid linker between the two aryl rings, which can be advantageous for optimizing binding to a specific protein target.
- Hydrogen Bonding Capacity: The two oxygen atoms of the sulfone group can act as hydrogen bond acceptors, facilitating interactions with biological macromolecules.

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4-Chlorophenyl mesityl sulfone, with its distinct substitution pattern, serves as a valuable building block for creating libraries of more complex molecules for biological screening. The chloro and mesityl groups provide handles for further functionalization through various cross-coupling reactions, allowing for the systematic exploration of the structure-activity relationship (SAR) of novel therapeutic agents. For instance, indolyl aryl sulfones have been investigated as potential inhibitors of HIV-1 non-nucleoside reverse transcriptase.[6]

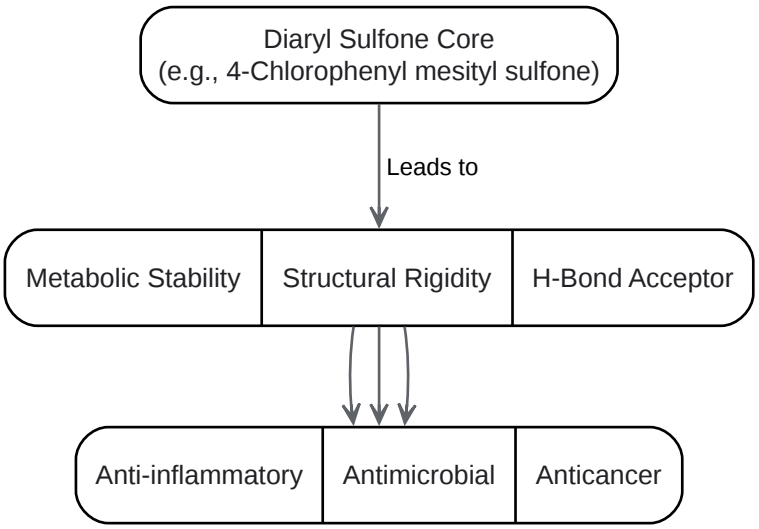

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Fig. 2: Relationship between the properties and applications of the diaryl sulfone scaffold.

Conclusion

4-Chlorophenyl mesityl sulfone, with its well-defined chemical identity (CAS No. 22944-35-0), is a representative member of the diaryl sulfone class of compounds. Its synthesis via Friedel-Crafts sulfonylation is a robust and well-understood process in organic chemistry. While direct therapeutic applications of this specific molecule are not yet established, its structural features make it and similar diaryl sulfones valuable scaffolds and intermediates in the design and synthesis of new therapeutic agents. This guide provides the foundational knowledge for researchers and drug development professionals to effectively utilize this compound in their scientific endeavors.

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